

Technical Support Center: Purification of Tris(trimethylsilyl)phosphine by Distillation

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Compound of Interest

Compound Name: *TRIS(TRIMETHYLSILYLMETHYL)
PHOSPHINE*

Cat. No.: *B096055*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for the purification of tris(trimethylsilyl)phosphine by distillation. It is intended for researchers, scientists, and drug development professionals familiar with handling air-sensitive compounds.

Frequently Asked Questions (FAQs)

Q1: What is the boiling point of tris(trimethylsilyl)phosphine?

A1: Tris(trimethylsilyl)phosphine has a boiling point of 243-244 °C at atmospheric pressure.^[1]
^[2] However, due to its sensitivity to air and moisture, vacuum distillation is the preferred method for purification.^[3]^[4]

Q2: Is tris(trimethylsilyl)phosphine sensitive to air and moisture?

A2: Yes, it is highly sensitive to both air and moisture.^[1]^[5] It is classified as pyrophoric, meaning it can spontaneously ignite in air.^[5] All handling and purification steps must be performed under an inert atmosphere (e.g., argon or nitrogen) using appropriate techniques such as a Schlenk line or a glovebox.^[3]^[6]^[7]^[8]^[9]

Q3: What are the common impurities in crude tris(trimethylsilyl)phosphine?

A3: Common impurities can include residual starting materials and solvents from its synthesis, such as chlorotrimethylsilane, 1,2-dimethoxyethane (DME), and naphthalene.[3][4]

Q4: What safety precautions should be taken during the distillation?

A4: Due to its pyrophoric and air-sensitive nature, stringent safety measures are necessary.[5]

The entire distillation apparatus must be thoroughly dried and purged with an inert gas. The distillation should be conducted behind a blast shield in a well-ventilated fume hood. All residues from the distillation should be quenched carefully with a mixture of ethanol and petroleum ether under an inert atmosphere.[10]

Troubleshooting Guide

Problem	Possible Cause	Solution
Product is not distilling	- Vacuum is not low enough. - Temperature is too low.	- Ensure your vacuum pump is capable of reaching the required pressure (0.01-0.1 mbar). ^[3] - Check all connections for leaks.- Gradually increase the heating bath temperature, but do not exceed the decomposition temperature.
Product decomposes in the distillation flask	- Heating temperature is too high.- Presence of oxygen or moisture.	- Reduce the heating bath temperature.- Ensure a high vacuum to allow distillation at a lower temperature.- Thoroughly dry all glassware and purge the system with inert gas before starting.
Distillate is cloudy or contains solid particles	- Incomplete filtration of salts (e.g., KCl) from the synthesis.- Bumping of the liquid in the distillation flask.	- Ensure the crude product is properly filtered before distillation. ^[3] - Use a magnetic stir bar or boiling chips to ensure smooth boiling.- Distill at a slower rate.
Low yield of purified product	- Inefficient distillation setup.- Loss of product during transfer.- Product decomposition.	- Use a short-path distillation apparatus to minimize losses.- Ensure all transfers are done under an inert atmosphere using cannula or syringe techniques. ^[7] ^[9] - Follow the recommended distillation parameters to avoid decomposition.

Experimental Protocol: Vacuum Distillation of Tris(trimethylsilyl)phosphine

This protocol is a general guideline and should be adapted based on the specific equipment and scale of the experiment.

1. Preparation of the Distillation Apparatus:

- All glassware (e.g., round-bottom flasks, distillation head, condenser, receiving flask) must be oven-dried for at least 24 hours prior to use to ensure it is free of moisture.
- Assemble the distillation apparatus while it is still hot and immediately place it under a dynamic vacuum to remove any adsorbed water.
- Once cooled, backfill the apparatus with a high-purity inert gas (argon or nitrogen).

2. Pre-distillation Treatment:

- Transfer the crude tris(trimethylsilyl)phosphine to the distillation flask under an inert atmosphere.
- To remove highly volatile impurities, heat the crude product at 45 °C under dynamic vacuum for 15-20 minutes.^{[3][4]} Do not cool the receiving flask during this step.

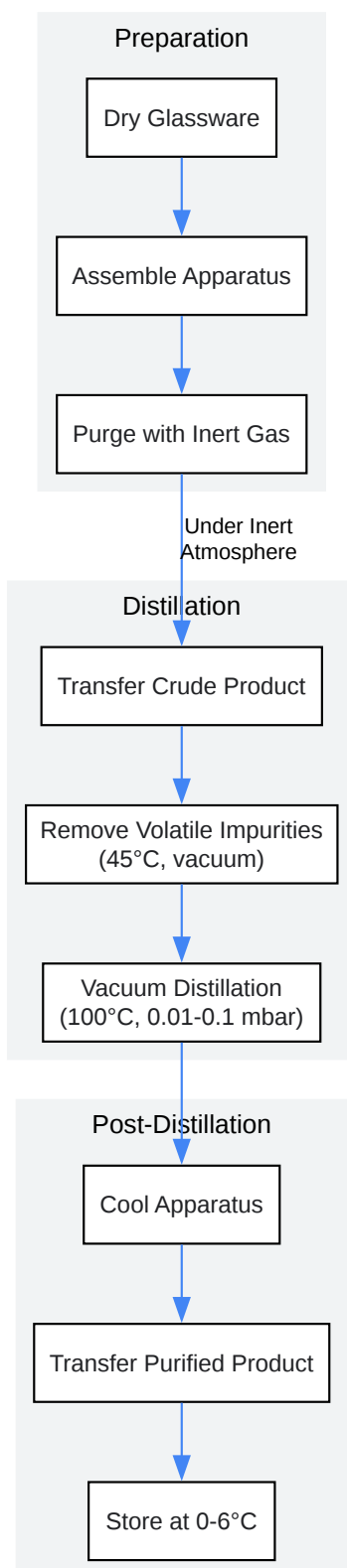
3. Distillation:

- After the pre-distillation step, cool the receiving flask with a dry ice/acetone bath or liquid nitrogen.
- Gradually heat the distillation flask to 100 °C while maintaining a vacuum of 0.01-0.1 mbar.^[3]
- The tris(trimethylsilyl)phosphine will distill as a colorless liquid.
- Collect the purified product in the cooled receiving flask.

4. Post-distillation and Storage:

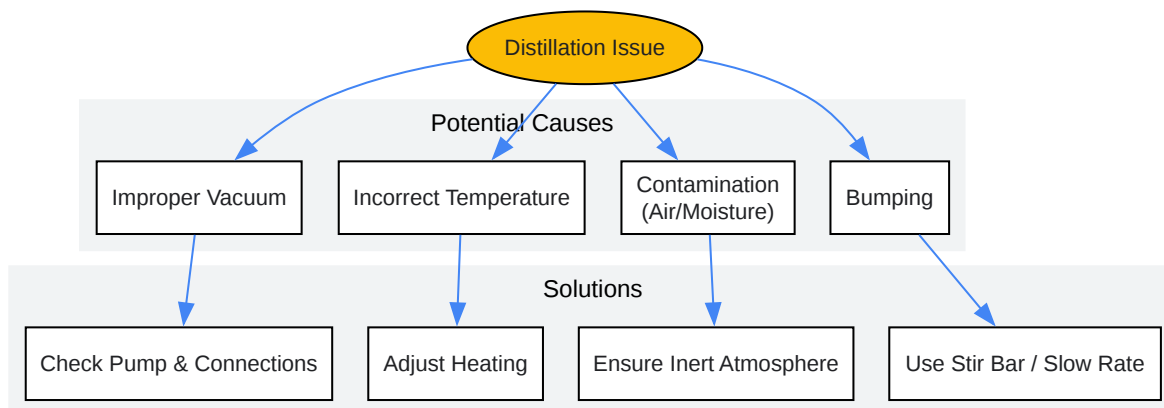
- Once the distillation is complete, allow the apparatus to cool to room temperature under the inert atmosphere.
- Transfer the purified product to a sealed ampoule or a suitable storage container under an inert atmosphere.[3]
- Store the purified tris(trimethylsilyl)phosphine at 0-6 °C.[1]

Visualizations



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Caption: Workflow for the purification of tris(trimethylsilyl)phosphine by vacuum distillation.



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Caption: Troubleshooting logic for distillation issues.

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